

An In-depth Technical Guide to 2-Bromo-5-iodo-1,3-dimethylbenzene

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Compound of Interest

Compound Name: 2-Bromo-5-iodo-1,3-dimethylbenzene

Cat. No.: B1287019

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This technical guide provides a comprehensive overview of the physical properties, synthesis, and structural characteristics of **2-Bromo-5-iodo-1,3-dimethylbenzene**, a halogenated aromatic compound with significant applications in organic synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and material science.

Core Physical Properties

Quantitative data for the physical properties of **2-Bromo-5-iodo-1,3-dimethylbenzene** (CAS No: 689260-53-5) is not extensively documented in publicly available literature. However, some properties have been reported and are summarized below. For comparative purposes, data for the isomeric compound 5-Bromo-2-iodo-1,3-dimethylbenzene (CAS No: 206559-43-5) is also presented.

Table 1: Physical Properties of **2-Bromo-5-iodo-1,3-dimethylbenzene**

Property	Value	Source
Molecular Formula	C ₈ H ₈ BrI	
Molecular Weight	310.96 g/mol	[1][2]
Physical Form	Solid or liquid	
Boiling Point	282 °C	[3]
Density	1.940 g/cm ³	[3]
Flash Point	125 °C	[3]
Purity	Typically 97%	[4]
Storage Conditions	2-8°C, keep in dark place, sealed in dry	[3]

Table 2: Physical Properties of Isomer 5-Bromo-2-iodo-1,3-dimethylbenzene

Property	Value	Source
Melting Point	42 °C	[5]
Boiling Point	282 °C	[5]
Density	1.9±0.1 g/cm ³	[5]
Flash Point	125 °C	[5]
Refractive Index	1.623	[5]
Vapor Pressure	0.00573 mmHg at 25°C	[5]

Synthesis and Characterization

The unique arrangement of bromo and iodo substituents on the dimethylbenzene ring makes this compound a valuable intermediate in synthetic organic chemistry, particularly in cross-coupling reactions where the differential reactivity of the halogens can be exploited.

Experimental Protocol: Synthesis of 2-Bromo-5-iodo-1,3-dimethylbenzene

A detailed experimental protocol for the preparation of **2-Bromo-5-iodo-1,3-dimethylbenzene** has been reported by Liu et al. (2007).^{[6][7]} The synthesis involves a Sandmeyer-type reaction starting from 4-iodo-2,6-dimethylaniline.

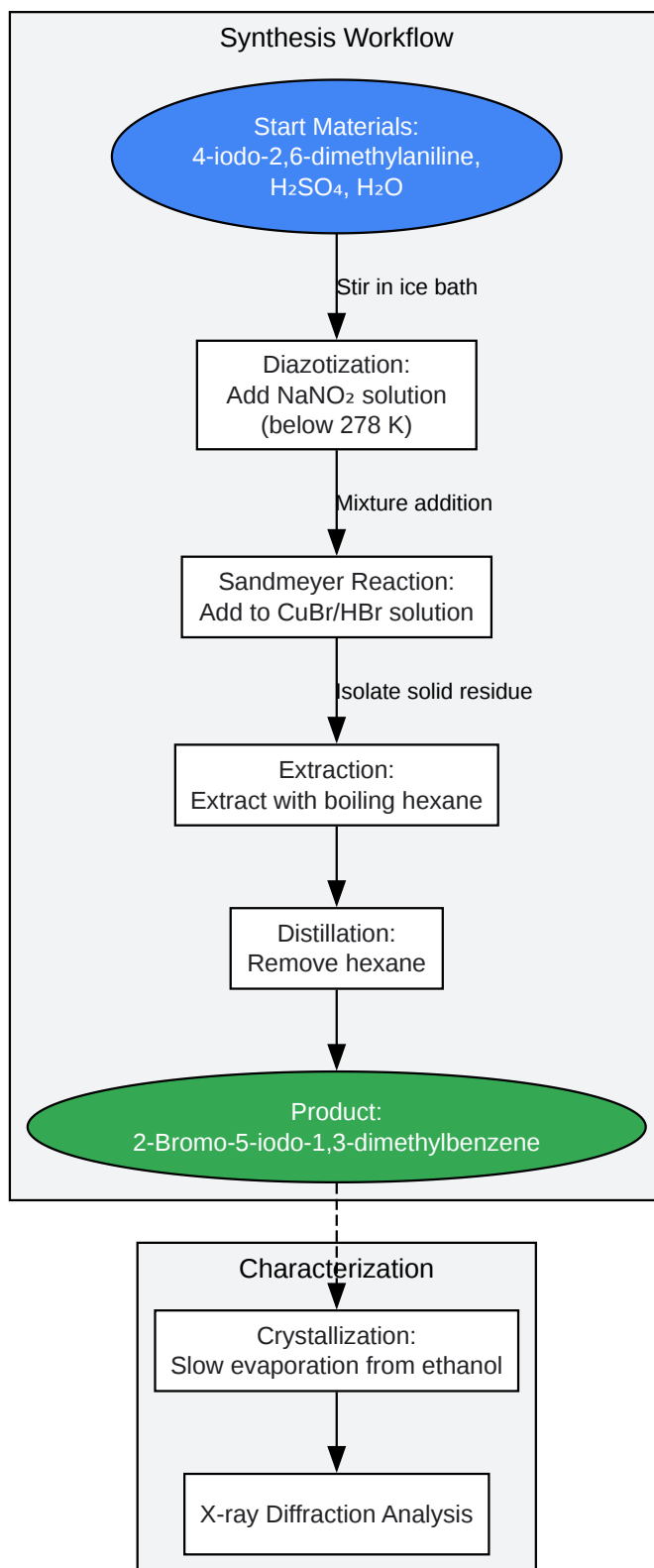
Materials:

- 4-iodo-2,6-dimethylaniline (5.0 g, 20 mmol)
- Concentrated sulfuric acid (40 mmol, 2.23 ml)
- Sodium nitrite (1.44 g, 21 mmol)
- Cupric bromide (CuBr) (2.86 g, 20 mmol)
- Hydrobromic acid (20 mmol, 2.71 ml)
- Water
- Hexane
- Ethanol

Procedure:

- A solution of 4-iodo-2,6-dimethylaniline, concentrated sulfuric acid, and water is prepared and stirred in an ice bath to maintain a temperature below 278 K.
- A solution of sodium nitrite in water is added dropwise to the cooled mixture.
- The resulting mixture is then added to a solution of cupric bromide and hydrobromic acid with continuous stirring.
- The solid residue from the reaction is extracted with boiling hexane.
- Hexane is distilled off to yield the crude product.

- Crystals suitable for X-ray analysis can be obtained by slow evaporation of an ethanol solution of the product at room temperature over approximately 20 days.^[6]



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*Synthesis and characterization workflow for **2-Bromo-5-iodo-1,3-dimethylbenzene**.*

Structural Information

The molecular structure of **2-Bromo-5-iodo-1,3-dimethylbenzene** has been determined by single-crystal X-ray diffraction.[6][7] The non-hydrogen atoms of the molecule are coplanar. The crystal structure reveals the presence of weak intramolecular C—H...Br hydrogen bonds, which result in the formation of two non-planar five-membered rings.[6] The crystal system is orthorhombic, with the space group $Pnma$. [7]

Safety Information

2-Bromo-5-iodo-1,3-dimethylbenzene is associated with the following hazard statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[2][4] Appropriate personal protective equipment should be used when handling this compound.

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